

# In-depth Technical Analysis of (4-Benzyl-piperidin-1-yl)-acetic acid

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## Compound of Interest

Compound Name: (4-Benzyl-piperidin-1-yl)-acetic acid

Cat. No.: B1277609

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For the attention of: Researchers, Scientists, and Drug Development Professionals

Subject: Physicochemical Properties and Molecular Characteristics of **(4-Benzyl-piperidin-1-yl)-acetic acid**

This document provides a concise technical overview of the fundamental molecular properties of **(4-Benzyl-piperidin-1-yl)-acetic acid**, a compound of interest in synthetic and medicinal chemistry.

## Molecular Weight and Formula

The key physicochemical data for **(4-Benzyl-piperidin-1-yl)-acetic acid** are summarized in the table below. This data is essential for a variety of experimental and analytical procedures, including stoichiometry calculations, preparation of solutions of known concentration, and interpretation of mass spectrometry data.

Property	Value
Molecular Formula	C <sub>13</sub> H <sub>18</sub> N <sub>2</sub> O <sub>2</sub>
Molecular Weight	234.29 g/mol
Monoisotopic Mass	234.136827821 Da

Table 1: Key Molecular Data for **(4-Benzyl-piperidin-1-yl)-acetic acid**.

The molecular weight is a critical parameter in all quantitative chemical work. It is calculated by summing the atomic weights of all atoms in the empirical formula. The monoisotopic mass, which is the mass of a molecule containing the most abundant isotope of each element, is particularly important in high-resolution mass spectrometry.

## Logical Relationship of Molecular Weight Calculation

The calculation of molecular weight is a foundational concept in chemistry, based on the molecular formula of a compound and the atomic weights of its constituent elements. The logical flow for determining the molecular weight of **(4-Benzyl-piperidin-1-yl)-acetic acid** is illustrated in the diagram below.

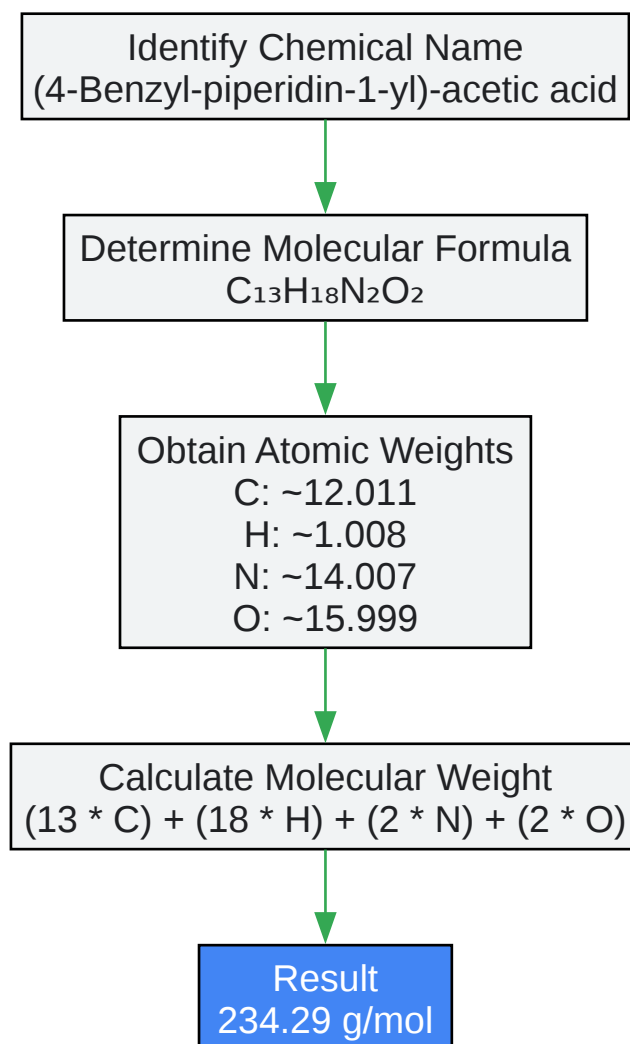


Figure 1. Molecular Weight Determination Workflow

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